

# 2-Amino-4-bromo-6-fluorophenol: A Technical Overview for Researchers

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## Compound of Interest

Compound Name: **2-Amino-4-bromo-6-fluorophenol**

Cat. No.: **B112152**

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This technical guide provides an in-depth overview of **2-Amino-4-bromo-6-fluorophenol**, a halogenated aromatic compound with potential applications in pharmaceutical and chemical research. This document is intended for researchers, scientists, and drug development professionals, offering a consolidated resource on its commercial availability, chemical properties, and potential synthetic routes.

## Commercial Availability

**2-Amino-4-bromo-6-fluorophenol** (CAS No. 182499-89-4) is available from a number of commercial suppliers. While a comprehensive technical data sheet with extensive experimental data is not readily available from all vendors, many can provide a Certificate of Analysis (CoA) upon request. Key suppliers are listed below.

Supplier	Website	Available Documentation
Alachem Co., Ltd.	--INVALID-LINK--	CoA, SDS, Route of Synthesis, Method of Analysis <a href="#">[1]</a>
Halochem	--INVALID-LINK--	CoA, NMR, MSDS, HPLC, GC <a href="#">[2]</a>
BLD Pharm	--INVALID-LINK--	---
CATO Reference Materials	--INVALID-LINK--	CoA (by lot number) <a href="#">[3]</a>
CymitQuimica	--INVALID-LINK--	---
Key Organics	--INVALID-LINK--	SDS <a href="#">[4]</a>
ECHO CHEMICAL CO., LTD.	--INVALID-LINK--	---
Echemi	--INVALID-LINK--	SDS <a href="#">[5]</a>

## Physicochemical Properties

Below is a summary of the key physicochemical properties of **2-Amino-4-bromo-6-fluorophenol**. This data is compiled from various supplier and database entries.

Property	Value	Source
CAS Number	182499-89-4	Multiple
Molecular Formula	C <sub>6</sub> H <sub>5</sub> BrFNO	Alachem Co., Ltd. <a href="#">[1]</a>
Molecular Weight	206.01 g/mol	Alachem Co., Ltd. <a href="#">[1]</a>
Purity	≥98%	Halochem <a href="#">[2]</a>
Storage	Keep in dark place, inert atmosphere, room temperature	BLD Pharm <a href="#">[6]</a>

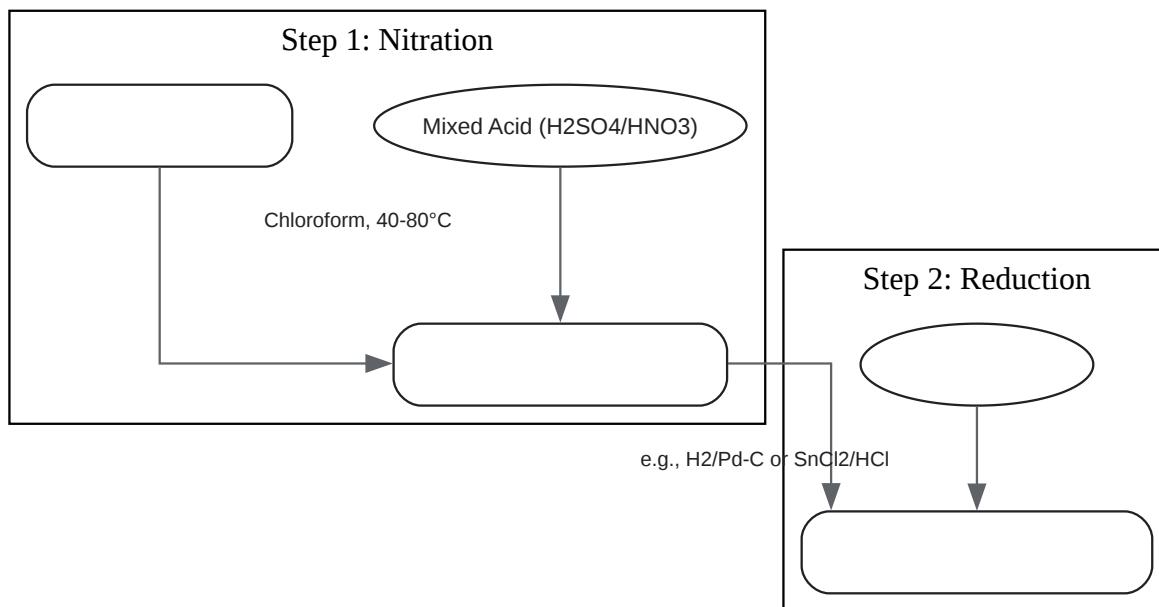
## Synthesis and Experimental Protocols

A detailed, peer-reviewed experimental protocol for the synthesis of **2-Amino-4-bromo-6-fluorophenol** is not readily available in the public domain. However, a plausible synthetic route

can be inferred from the patent literature describing the preparation of its nitro precursor, 2-bromo-4-fluoro-6-nitrophenol. The synthesis would likely involve a two-step process: nitration of a commercially available starting material followed by reduction of the nitro group.

## Proposed Synthetic Workflow

The following diagram outlines a potential synthetic pathway for **2-Amino-4-bromo-6-fluorophenol**.



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Caption: Proposed synthesis of **2-Amino-4-bromo-6-fluorophenol**.

## Experimental Details (Hypothetical)

Step 1: Synthesis of 2-bromo-4-fluoro-6-nitrophenol (Based on CN103724206A)[7]

- Reactants: 2-bromo-4-fluorophenol, Chloroform, Mixed acid (Sulfuric acid and Nitric acid).
- Procedure: 2-bromo-4-fluorophenol is dissolved in chloroform. A mixed acid solution of sulfuric acid and nitric acid is added dropwise at room temperature. The reaction mixture is

then heated to 40-80°C and stirred for a specified time.

- **Workup:** The organic phase is washed with water, and the solvent is evaporated to yield the crude 2-bromo-4-fluoro-6-nitrophenol.

#### Step 2: Reduction of 2-bromo-4-fluoro-6-nitrophenol

- **Reactants:** 2-bromo-4-fluoro-6-nitrophenol, a suitable reducing agent (e.g., H<sub>2</sub> over Palladium on carbon, or Tin(II) chloride in hydrochloric acid).
- **Procedure:** The nitro compound is dissolved in an appropriate solvent (e.g., ethanol or ethyl acetate for catalytic hydrogenation, or concentrated HCl for SnCl<sub>2</sub> reduction). The reducing agent is added, and the reaction is stirred at room temperature or with gentle heating until the starting material is consumed (monitored by TLC).
- **Workup:** The workup procedure would depend on the reducing agent used. For catalytic hydrogenation, the catalyst is filtered off, and the solvent is evaporated. For SnCl<sub>2</sub> reduction, the reaction is typically basified to precipitate the tin salts, which are then filtered off. The product is then extracted with an organic solvent. The crude product would likely require purification by recrystallization or column chromatography.

## Applications in Research and Development

Halogenated aminophenols are valuable building blocks in medicinal chemistry and materials science. While specific applications for **2-Amino-4-bromo-6-fluorophenol** are not extensively documented in peer-reviewed literature, related compounds are known to be precursors for:

- **Enzyme Inhibitors:** The aminophenol scaffold can be elaborated to synthesize inhibitors of various enzymes.
- **Anticancer Agents:** Many small-molecule kinase inhibitors and other anticancer drugs contain substituted aniline or phenol cores.
- **Agrochemicals:** This class of compounds can serve as a starting point for the synthesis of novel herbicides and fungicides.

## Signaling Pathways and Biological Activity

Currently, there is no publicly available scientific literature detailing the specific biological activity of **2-Amino-4-bromo-6-fluorophenol** or its involvement in any signaling pathways. Research on structurally similar bromophenol derivatives suggests potential for antibacterial and anticancer activities, but this has not been confirmed for this specific molecule. Further investigation is required to elucidate its biological function.

## Safety Information

A Safety Data Sheet (SDS) for **2-Amino-4-bromo-6-fluorophenol** is available from Echemi.[\[5\]](#) Key safety precautions include:

- Handling in a well-ventilated area.
- Wearing suitable protective clothing, including gloves and safety goggles.
- Avoiding the formation of dust and aerosols.
- Storing in a tightly closed container in a dry, cool, and well-ventilated place.

For detailed safety information, please refer to the supplier's SDS.

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## References

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- 6. 182499-89-4|2-Amino-4-bromo-6-fluorophenol|BLD Pharm [bldpharm.com]

- 7. CN103724206A - Preparation method of 2-bromo-4-fluoro-6-nitrophenol and agriculture activities thereof - Google Patents [patents.google.com]
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